

"4-(3-Chlorophenyl)thiazol-2-amine" for neurodegenerative research

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Compound of Interest

Compound Name: 4-(3-Chlorophenyl)thiazol-2-amine

CAS No.: 90533-23-6

Cat. No.: B1582292

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Application Note: 4-(3-Chlorophenyl)thiazol-2-amine

A Privileged Scaffold for Multi-Target Neurodegenerative Therapeutics[1]

Executive Summary

4-(3-Chlorophenyl)thiazol-2-amine is a critical pharmacophore and chemical probe used in the development of Multi-Target Directed Ligands (MTDLs) for neurodegenerative disorders, specifically Parkinson's Disease (PD) and Alzheimer's Disease (AD).

Unlike single-target drugs, this scaffold offers a unique "privileged structure" capable of engaging multiple pathogenic pathways simultaneously. Its primary utility lies in its ability to serve as a potent Monoamine Oxidase B (MAO-B) inhibitor and an Adenosine A2A receptor antagonist. The inclusion of the 3-chlorophenyl moiety enhances lipophilicity for Blood-Brain Barrier (BBB) penetration and provides specific halogen-bonding interactions within hydrophobic enzymatic pockets.

This guide details the mechanistic basis, experimental protocols, and data validation strategies for utilizing this compound in neuropharmacological research.

Mechanism of Action & Rationale

The efficacy of **4-(3-Chlorophenyl)thiazol-2-amine** stems from its dual-action capability in the dopaminergic synapse.

2.1. MAO-B Inhibition (Dopamine Preservation)

The thiazole-2-amine core acts as a competitive inhibitor of MAO-B.

- **Structural Logic:** The 2-amino group forms hydrogen bonds with the FAD cofactor or active site residues (e.g., Pro102, Tyr326).
- **Role of 3-Cl:** The meta-chlorine substitution on the phenyl ring increases lipophilicity () and fills the hydrophobic "entrance cavity" of the MAO-B active site, significantly improving selectivity over MAO-A compared to unsubstituted analogs.

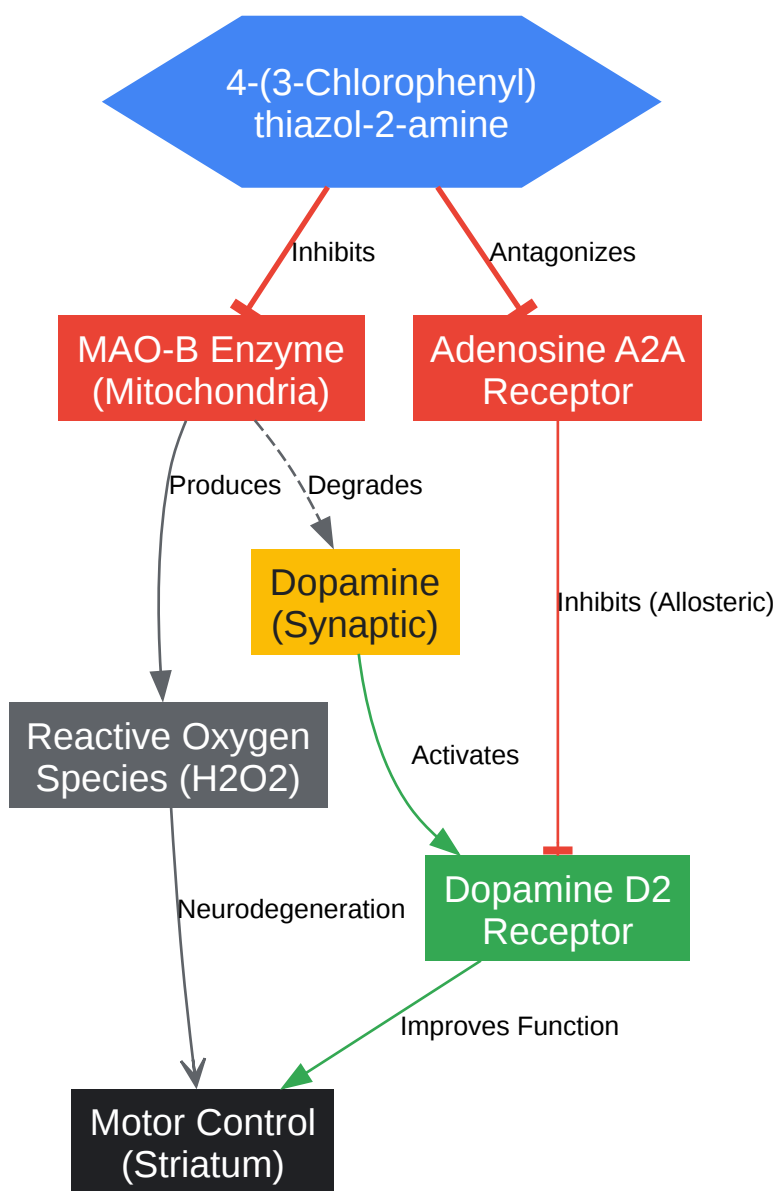
2.2. Adenosine A2A Antagonism (Motor Modulation)

A2A receptors are co-localized with Dopamine D2 receptors in the striatum. Activation of A2A reduces D2 affinity.

- **Therapeutic Effect:** Antagonizing A2A receptors with thiazole derivatives enhances D2 signaling, alleviating motor deficits in PD without causing dyskinesia common with L-DOPA therapy.

2.3. Pathway Visualization

The following diagram illustrates the dual neuroprotective mechanism within the striatal GABAergic neuron.



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Caption: Dual-mechanism of action: Inhibition of MAO-B prevents dopamine degradation and ROS production, while A2A antagonism disinhibits D2 receptors, restoring motor function.

Application 1: MAO-B Inhibition Assay Protocol

This protocol validates the compound's potency (

) and selectivity against MAO-B using a fluorometric Amplex Red assay.

Reagents Required:

- Recombinant Human MAO-B (and MAO-A for selectivity).
- Substrate: Tyramine or Benzylamine.
- Detection: Amplex Red reagent + Horseradish Peroxidase (HRP).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).

Experimental Workflow:

- Preparation: Dissolve **4-(3-Chlorophenyl)thiazol-2-amine** in DMSO to create a 10 mM stock. Prepare serial dilutions (0.1 nM to 100 μ M) in reaction buffer. Final DMSO concentration must be <1%.
- Enzyme Pre-incubation:
 - Mix 10 μ L of inhibitor dilution with 40 μ L of MAO-B enzyme solution (0.5 U/mL).
 - Incubate at 37°C for 15 minutes. Rationale: Allows the inhibitor to access the active site before substrate competition.
- Reaction Initiation:
 - Add 50 μ L of Master Mix containing:
 - 200 μ M Tyramine (Substrate)
 - 200 μ M Amplex Red
 - 1 U/mL HRP
- Kinetic Measurement:
 - Measure fluorescence immediately (Ex/Em: 530/590 nm) in kinetic mode for 30 minutes at 37°C.
- Data Analysis:
 - Calculate the slope (RFU/min) for the linear portion of the curve.

- Normalize against "No Inhibitor" (100% Activity) and "No Enzyme" (0% Activity) controls.

Validation Criteria:

- Z-Factor: Must be > 0.5 for assay reliability.
- Reference Standard: Selegiline (nM) should be run in parallel.

Application 2: Adenosine A2A Receptor Binding Assay

This protocol determines the binding affinity (

) of the scaffold, confirming its potential as a non-dopaminergic anti-Parkinsonian agent.

Reagents Required:

- Membrane preparation from HEK293 cells stably expressing human A2A receptors.
- Radioligand: [³H]ZM241385 (Selective A2A antagonist).
- Non-specific binder: NECA (10 μM).

Experimental Workflow:

- Membrane Prep: Dilute membranes in Tris-HCl buffer (50 mM, pH 7.4) containing 10 mM MgCl₂.
- Competition Binding:
 - In a 96-well plate, combine:
 - 50 μL Membrane suspension (20 μg protein/well).
 - 25 μL [³H]ZM241385 (Final conc: 2 nM).
 - 25 μL Test Compound (**4-(3-Chlorophenyl)thiazol-2-amine**) at varying concentrations (

to

M).

- Incubation: Incubate for 90 minutes at 25°C. Rationale: Equilibrium binding is slower for hydrophobic thiazole derivatives.
- Harvest: Rapidly filter through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer to remove unbound radioligand.
- Quantification: Measure radioactivity via liquid scintillation counting.

Data Interpretation:

- Plot % Specific Binding vs. Log[Compound].
- Calculate

and convert to

using the Cheng-Prusoff equation:

(Where

is radioligand concentration and

is its dissociation constant).

Application 3: Neuroprotection Against Oxidative Stress

Context: This protocol assesses if the compound prevents neuronal death induced by MPTP/MPP+ (a Parkinson's modeling toxin).

Cell Line: SH-SY5Y (Human neuroblastoma).

Protocol:

- Seeding: Plate SH-SY5Y cells at cells/well in 96-well plates. Differentiate with Retinoic Acid (10 μ M) for 5 days to induce a neuronal phenotype.

- Pre-treatment: Treat cells with **4-(3-Chlorophenyl)thiazol-2-amine** (0.1, 1, 10 μ M) for 2 hours.
- Insult: Add MPP+ (1-methyl-4-phenylpyridinium) to a final concentration of 500 μ M. Incubate for 24 hours.
- Viability Assay (MTT):
 - Add MTT reagent (0.5 mg/mL). Incubate 4 hours.
 - Dissolve formazan crystals in DMSO.
 - Read Absorbance at 570 nm.

Expected Outcome: The compound should dose-dependently restore cell viability. If viability increases from ~40% (MPP+ only) to >70% (Compound + MPP+), neuroprotection is confirmed.

Summary of Expected Data Parameters

The following table summarizes typical reference values for **4-(3-Chlorophenyl)thiazol-2-amine** derivatives in these assays.

Parameter	Assay Type	Target Value	Significance
MAO-B	Enzymatic (Amplex Red)	< 100 nM	High potency required for clinical efficacy.
Selectivity Index	Ratio (MAO-A) / (MAO-B)	> 500	Prevents "Cheese Effect" (hypertensive crisis).
A2A Affinity ()	Radioligand Binding	< 50 nM	Necessary for effective modulation of D2 signaling.
Neuroprotection	Cell Viability (MTT)	> 20% recovery	Indicates functional preservation of neurons.
LogP	Calculated Property	3.0 - 4.0	Optimal for BBB penetration.

References

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